

UK5099: A Technical Guide to a Potent Modulator of Cellular Metabolism

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Compound of Interest

Compound Name: UK51656
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Abstract

UK5099 is a well-characterized small molecule inhibitor primarily known for its potent and specific blockade of the mitochondrial pyruvate carrier (MPC). This activity disrupts the crucial link between glycolysis and mitochondrial oxidative phosphorylation, inducing a metabolic shift towards aerobic glycolysis, a phenomenon with significant implications in various physiological and pathological states, including cancer and inflammatory diseases. More recently, UK5099 has been identified as a direct inhibitor of the NLRP3 inflammasome, an activity independent of its effects on the MPC. This dual functionality makes UK5099 a valuable pharmacological tool for investigating cellular metabolism and inflammation. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and pharmacological activities of UK5099, complete with detailed experimental protocols and visual representations of its mechanisms of action.

Chemical Structure and Physicochemical Properties

UK5099, also known as (E)-2-cyano-3-(1-phenyl-1H-indol-3-yl)acrylic acid, is a synthetic organic compound.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	(E)-2-cyano-3-(1-phenyl-1H-indol-3-yl)prop-2-enoic acid	[2]
Synonyms	PF-1005023, 2-Cyano-3-(1-phenylindol-3-yl)acrylate, 2-CPIYA	[2][3]
CAS Number	56396-35-1	[2]
Molecular Formula	C ₁₈ H ₁₂ N ₂ O ₂	[2]
Molecular Weight	288.30 g/mol	[2]
Appearance	Bright yellow solid	
Solubility	DMSO: 100 mg/mL	
SMILES	<chem>O=C(/C(C#N)=C/c1c[nH]c2cccc12)O.c1ccccc1</chem>	[2]

Pharmacological Properties

UK5099's pharmacological profile is dominated by its potent inhibition of the mitochondrial pyruvate carrier and its more recently discovered off-target effect on the NLRP3 inflammasome.

Mechanism of Action

Mitochondrial Pyruvate Carrier (MPC) Inhibition:

UK5099 is a highly specific and potent inhibitor of the mitochondrial pyruvate carrier (MPC), a heterodimeric protein complex composed of MPC1 and MPC2 subunits located on the inner mitochondrial membrane.[4] By binding to the MPC, UK5099 blocks the transport of pyruvate from the cytosol into the mitochondrial matrix.[4] This action effectively uncouples glycolysis from the tricarboxylic acid (TCA) cycle and oxidative phosphorylation (OXPHOS).[4] Cryo-electron microscopy studies have revealed that UK5099 binds to a pocket formed by both MPC1 and MPC2 on the matrix side of the inner mitochondrial membrane, thereby physically obstructing pyruvate entry.[5][6]

NLRP3 Inflammasome Inhibition:

Recent studies have demonstrated that UK5099 can directly inhibit the activation of the NLRP3 inflammasome in both mouse and human macrophages.^{[7][8]} This inhibition is independent of its effect on the MPC, as it persists in cells lacking MPC expression.^{[7][8]} The mechanism involves the abrogation of the interaction between mitochondria and NLRP3, which in turn inhibits the assembly of the inflammasome complex.^{[7][8]}

Pharmacological Data

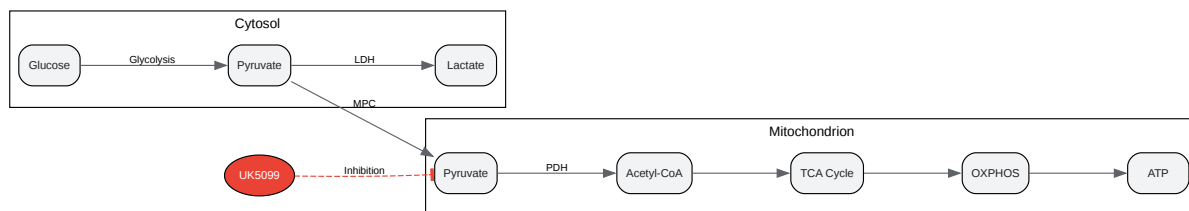
The following table summarizes the key pharmacological data for UK5099.

Parameter	Target	Species/System	Value	Reference(s)
IC ₅₀	Pyruvate-dependent O ₂ consumption	Rat heart mitochondria	50 nM	^{[1][9][10]}
IC ₅₀	NLRP3 inflammasome (IL-1 β release)	Mouse bone marrow-derived macrophages	~4.85 μ M	^[11]
K _i	Mitochondrial Pyruvate Carrier	Trypanosomes	49 μ M	^{[1][3][9][12][13]}
K _i	Mitochondrial Pyruvate Carrier	Rat liver mitochondria	0.1–0.2 μ M	^[13]

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling pathways affected by UK5099 and a typical experimental workflow for studying its effects on cellular respiration.

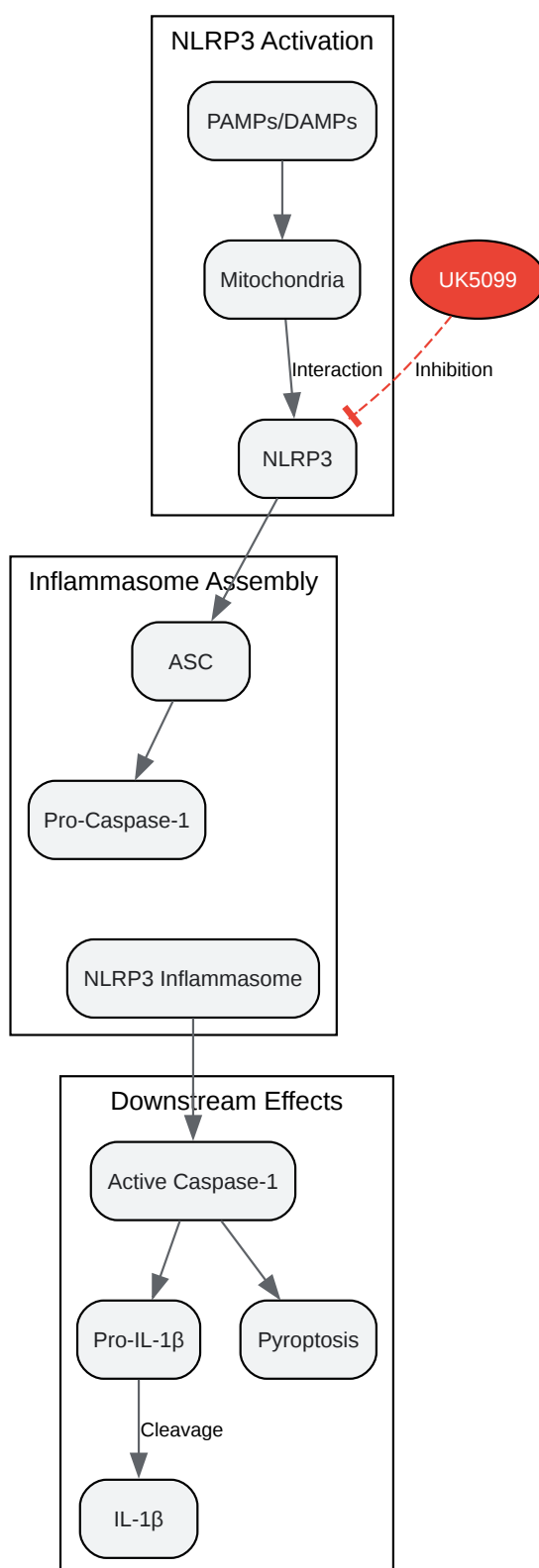
UK5099-Induced Metabolic Shift



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Caption: UK5099 blocks the mitochondrial pyruvate carrier (MPC), inhibiting pyruvate entry into the mitochondria.

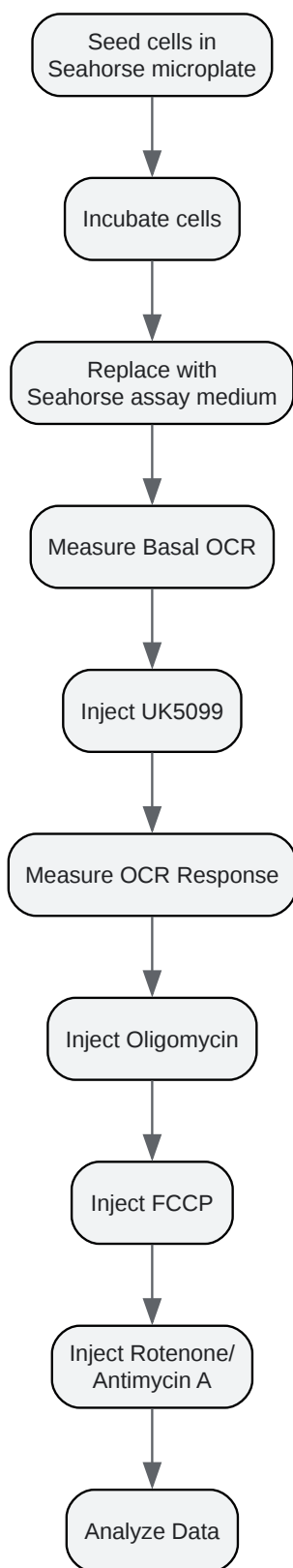
UK5099 Inhibition of the NLRP3 Inflammasome



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Caption: UK5099 inhibits NLRP3 inflammasome assembly by disrupting the mitochondria-NLRP3 interaction.

Experimental Workflow: Seahorse XF Analyzer



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Caption: A typical workflow for assessing the effect of UK5099 on cellular oxygen consumption rate (OCR).

Experimental Protocols

Oxygen Consumption Rate (OCR) Assay using Seahorse XF Analyzer

This protocol details the measurement of the effect of UK5099 on mitochondrial respiration.

Materials:

- Seahorse XF Cell Culture Microplate
- Seahorse XF Analyzer
- Cells of interest (e.g., C2C12 myoblasts)
- Standard cell culture medium
- Seahorse XF Assay Medium
- UK5099
- Oligomycin
- FCCP (carbonyl cyanide-4-(trifluoromethoxy)phenylhydrazone)
- Rotenone/Antimycin A

Procedure:

- **Cell Seeding:** Seed cells in a Seahorse XF cell culture microplate at a density optimized for the cell type. Allow cells to adhere and grow for 24 hours.
- **Assay Preparation:** One hour before the assay, replace the culture medium with Seahorse XF Assay Medium supplemented with appropriate substrates (e.g., glucose, pyruvate).

- Instrument Calibration: Calibrate the Seahorse XF Analyzer according to the manufacturer's instructions.
- Mitochondrial Stress Test:
 - Measure the basal oxygen consumption rate (OCR) for 3-4 cycles.
 - Inject UK5099 to the desired final concentration and measure the OCR response for 3-4 cycles to determine the inhibition of pyruvate-dependent respiration.
 - Inject oligomycin to inhibit ATP synthase and measure ATP-linked respiration.
 - Inject FCCP to uncouple the mitochondrial membrane and measure the maximal respiration rate.
 - Inject a mixture of rotenone and antimycin A to inhibit complex I and III, respectively, to shut down mitochondrial respiration and determine non-mitochondrial oxygen consumption.
- Data Analysis: Normalize the OCR data to cell number or protein concentration. Calculate the percentage of inhibition of basal and maximal respiration by UK5099.

In Vivo Pharmacokinetic Study in Mice

This protocol describes a method to determine the pharmacokinetic profile of UK5099 in mice. [\[14\]](#)

Materials:

- BALB/c mice
- UK5099
- Vehicle for injection (e.g., DMSO in PBS)
- Blood collection supplies (e.g., heparinized capillaries)
- Centrifuge

- LC-MS/MS system

Procedure:

- **Animal Dosing:** Administer UK5099 to mice via the desired route (e.g., intraperitoneal injection) at a specific dose (e.g., 20 mg/kg).[14]
- **Blood Sampling:** Collect blood samples from the mice at predetermined time points (e.g., 0, 5, 15, 30 minutes, and 1, 2, 4, 8, 12, 24 hours) post-injection.[14]
- **Plasma Preparation:** Centrifuge the blood samples to separate the plasma. Store the plasma samples at -20°C until analysis.
- **Sample Analysis:** Determine the concentration of UK5099 in the plasma samples using a validated LC-MS/MS method.
- **Pharmacokinetic Analysis:** Use the plasma concentration-time data to calculate key pharmacokinetic parameters such as C_{max} (maximum concentration), T_{max} (time to maximum concentration), AUC (area under the curve), and half-life (t_{1/2}).

Conclusion

UK5099 is a multifaceted pharmacological agent with well-defined inhibitory actions on both mitochondrial pyruvate transport and NLRP3 inflammasome activation. Its high potency and specificity for the MPC make it an indispensable tool for dissecting the roles of mitochondrial metabolism in a wide range of biological processes. The discovery of its MPC-independent anti-inflammatory effects further broadens its utility in immunological and metabolic research. This guide provides a comprehensive resource for researchers and drug development professionals seeking to utilize UK5099 in their studies, offering detailed information on its chemical and pharmacological properties, along with practical experimental protocols and visual aids to facilitate a deeper understanding of its mechanisms of action.

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